

Application Notes and Protocols for Oral Administration of 5-Demethylnobiletin in Mice

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Compound of Interest

Compound Name: 5-Demethylnobiletin

Cat. No.: B1666342

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This document provides detailed application notes and experimental protocols for the oral administration of **5-Demethylnobiletin** (5DN) to mice, based on currently available scientific literature. These guidelines are intended to assist in the design and execution of in vivo studies investigating the pharmacological effects of 5DN.

Quantitative Data Summary

The following tables summarize quantitative data from studies involving the oral administration of **5-Demethylnobiletin** to mice.

Table 1: In Vivo Efficacy of Orally Administered **5-Demethylnobiletin**

Animal Model	Dosage	Administration Route	Duration	Key Findings	Reference
Colitis-driven colorectal carcinogenesis (AOM/DSS-treated mice)	0.05% w/w in diet	Dietary	20 weeks	Significantly decreased tumor incidence, multiplicity, and burden. Showed anti-proliferative, pro-apoptotic, and anti-inflammatory activities.	[No specific citation found in search results]
Xenograft mouse model (COLO 205 cells)	50 and 100 mg/kg	Not specified	21 days	Effectively inhibited tumor growth.	[1]
Antibiotic-associated intestinal disturbances	0.05% in diet	Dietary	10 and 20 days	Alleviated gut oxidative damage and attenuated intestinal barrier injury.	[No specific citation found in search results]

Table 2: Pharmacokinetic Parameters of **5-Demethylnobiletin** Metabolites in Mice

Pharmacokinetic data for the parent compound **5-Demethylnobiletin** following oral administration in mice is not readily available in the provided search results. However, information on its major metabolites has been reported.

Metabolite	Description	Biological Activity	Reference
5,3'- didemethylnobiletin (M1)	Major metabolite	Possesses better anti-cancer activity than 5DN.	[2]
5,4'- didemethylnobiletin (M2)	Major metabolite	Exhibits biological activity.	[2]
5,3',4'- tridemethylnobiletin (M3)	Major metabolite	Exhibits biological activity.	[2]

Experimental Protocols

Protocol for Oral Gavage of 5-Demethylnobiletin

This protocol provides a general procedure for the oral administration of 5DN to mice via gavage. It is crucial to adapt this protocol based on the specific experimental design, mouse strain, and ethical guidelines.

Materials:

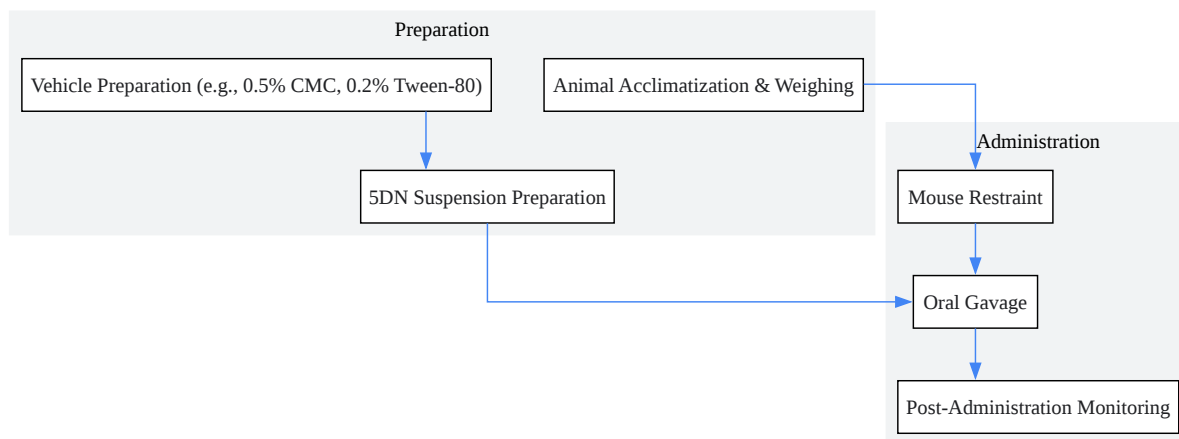
- **5-Demethylnobiletin** (5DN) powder
- Vehicle (e.g., 0.5% (w/v) carboxymethylcellulose (CMC) with 0.2% (w/v) Tween-80 in sterile water, or corn oil)
- Sterile water
- Homogenizer or sonicator
- Appropriately sized oral gavage needles (e.g., 20-22 gauge, 1-1.5 inches with a ball tip for adult mice)
- Syringes (1 mL)
- Animal scale

Procedure:

- **Animal Handling and Preparation:**
 - All animal procedures must be approved by the Institutional Animal Care and Use Committee (IACUC).
 - Acclimatize mice to the housing conditions for at least one week before the experiment.
 - Weigh each mouse accurately before administration to calculate the correct dosage volume.
- **Preparation of 5-Demethylnobiletin Suspension:**
 - **Vehicle Selection:** Due to the hydrophobic nature of flavonoids like 5DN, a suspension in a suitable vehicle is necessary. Common vehicles include aqueous solutions with suspending agents like carboxymethylcellulose (CMC) and a surfactant like Tween-80 to improve solubility and stability. Alternatively, edible oils like corn oil can be used.
 - **Suspension Preparation (Example with CMC/Tween-80):**
 1. Prepare a 0.5% (w/v) CMC solution by slowly adding CMC powder to sterile water while stirring. Allow it to hydrate, which may require stirring for several hours or overnight.
 2. Add 0.2% (w/v) Tween-80 to the CMC solution and mix thoroughly.
 3. Weigh the required amount of 5DN powder to achieve the desired final concentration (e.g., for a 50 mg/kg dose in a 25 g mouse with a gavage volume of 0.2 mL, the concentration would be 6.25 mg/mL).
 4. Gradually add the 5DN powder to the vehicle while vortexing or homogenizing to ensure a uniform suspension. Sonication may be used to aid dispersion.
 5. Prepare the suspension fresh daily and protect it from light.
- **Oral Gavage Administration:**

- The maximum recommended gavage volume for mice is 10 mL/kg of body weight, though smaller volumes (e.g., 5 mL/kg) are often preferred to minimize the risk of complications. [3] A typical volume for a 25g mouse would be 0.125 - 0.25 mL.
- Gently restrain the mouse, ensuring its head and body are in a straight line to facilitate the passage of the gavage needle.
- Measure the gavage needle from the tip of the mouse's nose to the last rib to estimate the insertion depth to reach the stomach.
- Gently insert the gavage needle into the mouth, passing it over the tongue and into the esophagus. The needle should advance smoothly without resistance. If resistance is met, withdraw and reposition. Do not force the needle.
- Slowly administer the 5DN suspension.
- Gently withdraw the needle.
- Monitor the mouse for several minutes post-administration for any signs of distress, such as labored breathing or leakage of the substance from the mouth or nose.[3]

Figure 1: Experimental Workflow for Oral Gavage



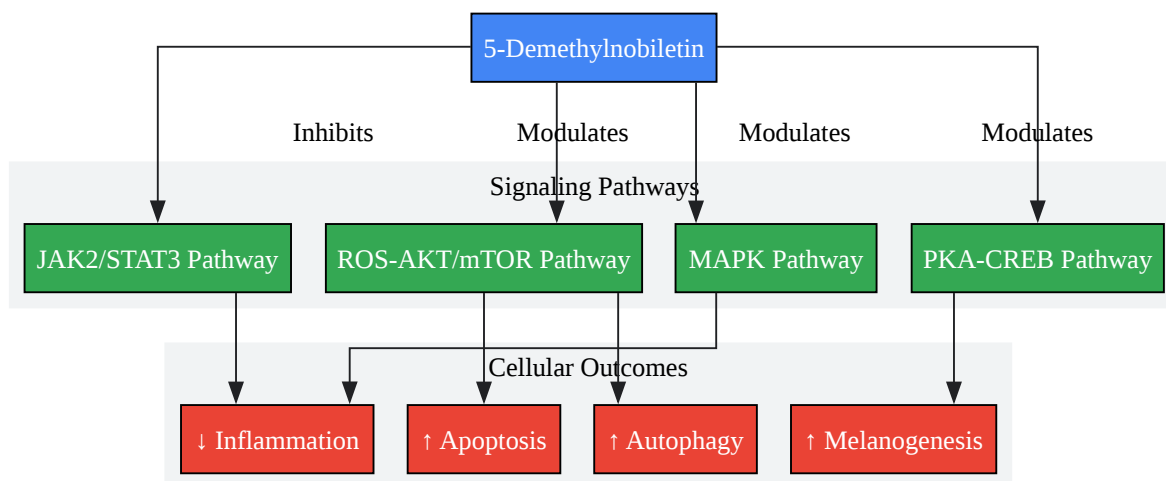
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Caption: Workflow for the oral gavage of **5-Demethylnobiletin** in mice.

Signaling Pathways

5-Demethylnobiletin has been shown to modulate several key signaling pathways involved in inflammation, apoptosis, and cell proliferation.

Figure 2: Signaling Pathways Modulated by **5-Demethylnobiletin**



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